An In-depth Technical Guide to Methyl 6-methylnicotinate

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Compound of Interest

Compound Name:	*Methyl 6-thien-2-ylnicotinate*
CAS No.:	*179408-53-8*
Cat. No.:	*B070898*

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This guide provides a comprehensive technical overview of Methyl 6-methylnicotinate, a versatile pyridine carboxylate derivative. It is intended for researchers, scientists, and drug development professionals who are interested in the synthesis, properties, and applications of this compound. We will delve into its chemical identity, synthesis pathways, and its significant role as a building block in the pharmaceutical industry, particularly in the development of therapeutics for central nervous system (CNS) disorders.

Chemical Identity and Physicochemical Properties

Methyl 6-methylnicotinate, also known by its IUPAC name methyl 6-methylpyridine-3-carboxylate, is a key organic intermediate.[1] Its fundamental characteristics are summarized in the table below.

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Property	Value	Source
CAS Number	5470-70-2	[1][2]
Molecular Formula	$C_8H_9NO_2$	[1][2]
Molecular Weight	151.16 g/mol	[1]
IUPAC Name	methyl 6-methylpyridine-3-carboxylate	[1]
Synonyms	6-Methylnicotinic acid methyl ester, Methyl 6-methyl-3-pyridinecarboxylate	[1]
Appearance	White to off-white or brown solid/crystalline lumps	[3][4]
Melting Point	34-37 °C	[5]
Boiling Point	160 °C at 106 mmHg	
Solubility	Soluble in organic solvents like ethanol and ether; limited solubility in water.[6]	

Synthesis of Methyl 6-methylnicotinate: A Step-by-Step Protocol

The most common and efficient method for synthesizing Methyl 6-methylnicotinate is through the Fischer esterification of 6-methylnicotinic acid. This process is widely adopted in both laboratory and industrial settings due to its high yield and relatively straightforward procedure.

Experimental Protocol: Fischer Esterification

Objective: To synthesize Methyl 6-methylnicotinate from 6-methylnicotinic acid and methanol using a strong acid catalyst.

Materials:

- 6-methylnicotinic acid

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- Methanol (reagent grade)
- Concentrated sulfuric acid (H_2SO_4)
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 6-methylnicotinic acid in methanol.
- Catalyst Addition: Slowly and carefully add concentrated sulfuric acid to the solution while stirring. This is an exothermic reaction, so appropriate cooling might be necessary.
- Reflux: Heat the reaction mixture to reflux and maintain it for several hours (typically 17 hours, as per established protocols) to ensure the completion of the esterification.[7]
- Work-up:
  - After cooling the reaction mixture to room temperature, remove the excess methanol using a rotary evaporator.

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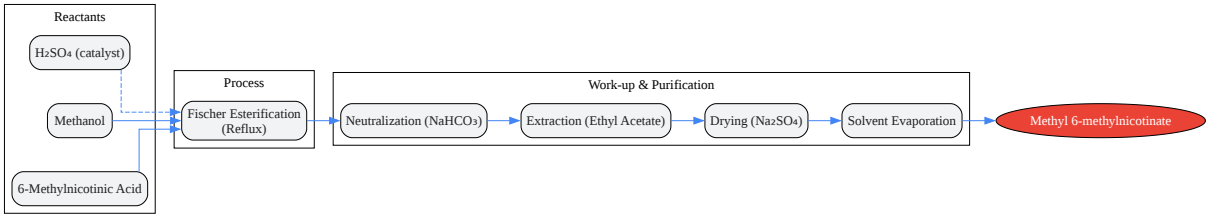
- Carefully neutralize the residue with a saturated solution of sodium bicarbonate until the pH reaches approximately 7.[7]
- Extract the aqueous layer with ethyl acetate multiple times.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate.

- Isolation and Purification:
  - Filter off the drying agent.
  - Remove the ethyl acetate under reduced pressure using a rotary evaporator to yield the crude Methyl 6-methylnicotinate.
  - Further purification can be achieved through distillation or recrystallization if necessary.

Expected Yield: This protocol typically results in a good yield, often around 75% or higher.[7]



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Caption: Fischer Esterification workflow for the synthesis of Methyl 6-methylnicotinate.

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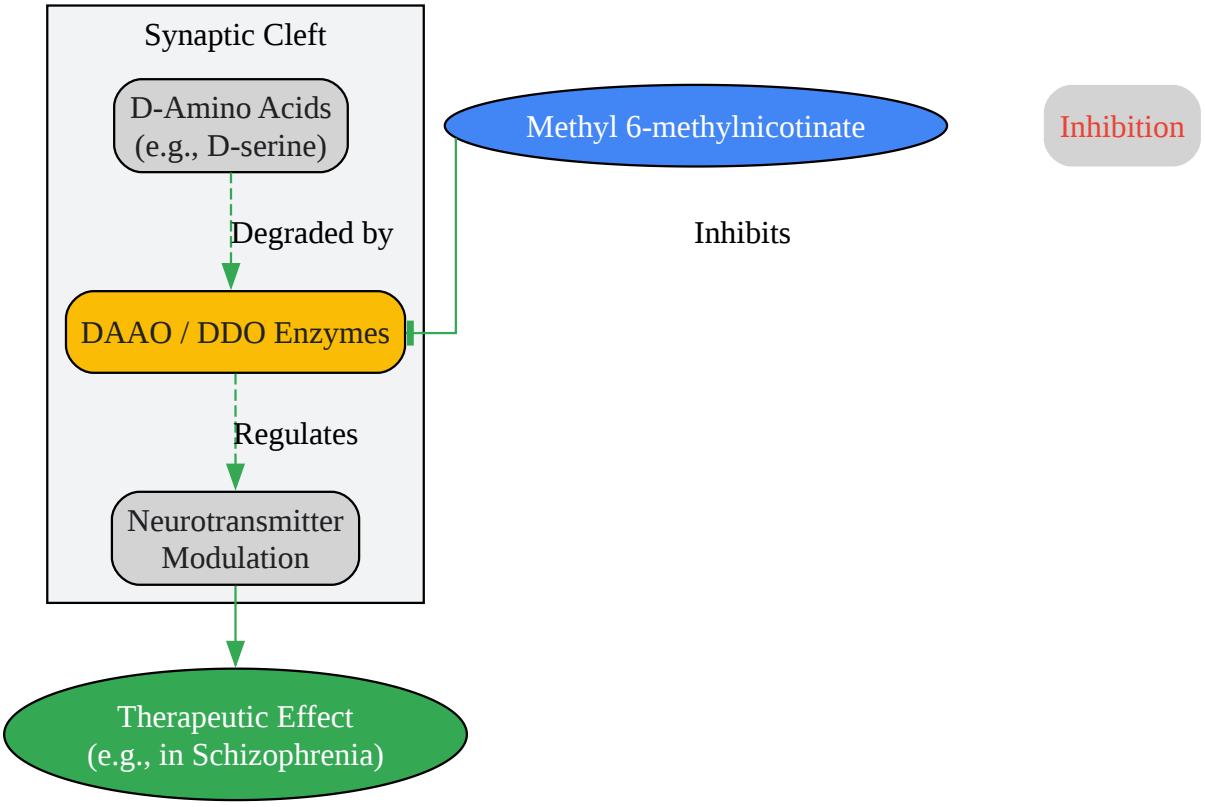
Applications in Drug Discovery and Development

Methyl 6-methylnicotinate is a valuable building block in the synthesis of various pharmaceutical compounds. Its pyridine core and reactive ester group allow for diverse chemical modifications.

Central Nervous System (CNS) Disorders

A primary application of Methyl 6-methylnicotinate is in the development of treatments for CNS disorders.[8] It is a known inhibitor of D-amino acid oxidase (DAAO) and D-aspartate oxidase (DDO), enzymes that degrade D-amino acids in the brain.[8] By inhibiting these enzymes, it can modulate neurotransmitter levels, which is a therapeutic strategy for conditions like schizophrenia and depression.[8]



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Caption: Proposed mechanism of action of Methyl 6-methylnicotinate in CNS disorders.

Synthesis of Etoricoxib

Methyl 6-methylnicotinate serves as a key intermediate in the synthesis of Etoricoxib, a selective COX-2 inhibitor used as a nonsteroidal anti-inflammatory drug (NSAID).[8]

Synthesis of 6-Methyl Nicotine

This compound is also a starting material for the synthesis of 6-methyl nicotine.[9] The process involves a series of reactions including ester condensation, ring-opening, reduction, halogenation, and amination ring-closure.[9]

Analytical Characterization

The identity and purity of synthesized Methyl 6-methylnicotinate are typically confirmed using standard analytical techniques.

Analytical Method	Expected Results
^{1}H NMR ($CDCl_3$)	δ 9.06 (s, 1H), 8.13 (dd, 1H), 7.20 (d, 1H), 3.89 (s, 3H), 2.58 (s, 3H)[7]
LC-MS	m/z = 152.4 $[M+H]^+$[7]

Safety and Handling

Methyl 6-methylnicotinate is classified as an irritant. It can cause skin and serious eye irritation, and may also cause respiratory irritation. Standard laboratory safety precautions, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, should be strictly followed when handling this compound.

Conclusion

Methyl 6-methylnicotinate is a chemical compound of significant interest due to its versatile applications in organic synthesis and pharmaceutical development. Its straightforward synthesis and the reactivity of its functional groups make it an important intermediate for

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producing a range of bioactive molecules. Further research into its derivatives could lead to the discovery of novel therapeutic agents.

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